

# Essential Safety and Logistics for Handling Benzyl Laurate

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## Compound of Interest

Compound Name: Benzyl laurate

Cat. No.: B086544

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and operational efficiency is paramount. This document provides essential, immediate safety and logistical information for handling **Benzyl laurate**, including detailed operational and disposal plans.

## Operational Plan: Handling and Storage

### Personal Protective Equipment (PPE):

When handling **Benzyl laurate**, appropriate personal protective equipment is crucial to ensure safety. The following PPE is recommended:

- **Gloves:** Chemical-resistant gloves are essential to prevent skin contact. Nitrile or neoprene gloves are suitable for handling **Benzyl laurate**. It is important to set a regular replacement schedule for gloves to ensure they are renewed before being permeated by the chemical.
- **Eye Protection:** Safety glasses or goggles should be worn to protect the eyes from potential splashes.<sup>[1]</sup>
- **Protective Clothing:** A standard laboratory coat should be worn to protect street clothing. For larger quantities or in situations with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, such as working in a fume hood, respiratory protection is generally not required. However, in the case of a large spill or in poorly ventilated areas, a respirator with an organic vapor cartridge may be necessary.<sup>[1]</sup>

#### Handling Procedures:

- Ventilation: Always handle **Benzyl laurate** in a well-ventilated area. For procedures that may generate aerosols or vapors, a chemical fume hood is recommended.
- Avoid Contact: Take precautions to avoid direct contact with skin, eyes, and clothing.
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where **Benzyl laurate** is handled or stored.<sup>[1]</sup>

#### Storage:

- Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.<sup>[2]</sup>
- Keep containers tightly closed when not in use.<sup>[2]</sup>
- Store away from incompatible materials such as strong oxidizing agents.

## Quantitative Data: Physical and Chemical Properties

The following table summarizes the key quantitative data for **Benzyl laurate**:

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>30</sub> O <sub>2</sub>
Molecular Weight	290.44 g/mol
Appearance	Colorless to pale yellow liquid
Melting Point	8.0 - 9.5 °C
Boiling Point	369 - 370 °C at 760 mmHg
Flash Point	> 93.33 °C (> 200 °F)
Density	0.937 - 0.943 g/cm <sup>3</sup> at 25 °C
Solubility in Water	0.01491 mg/L at 25 °C (estimated)

Data sourced from multiple chemical databases.[\[2\]](#)

## Operational Plan: Spills and Disposal

### Spill Cleanup Protocol:

In the event of a **Benzyl laurate** spill, follow these steps:

- **Ensure Safety:** Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation. Remove all sources of ignition.
- **Containment:** For liquid spills, create a dike around the spill using inert absorbent materials such as sand, vermiculite, or commercial sorbents to prevent it from spreading.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Absorption:** Absorb the spilled material with the inert absorbent. Work from the outside of the spill inwards to minimize the contaminated area.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Collection:** Carefully scoop or sweep up the absorbed material and place it into a clearly labeled, sealable container for chemical waste.
- **Decontamination:** Clean the spill area thoroughly with soap and water.

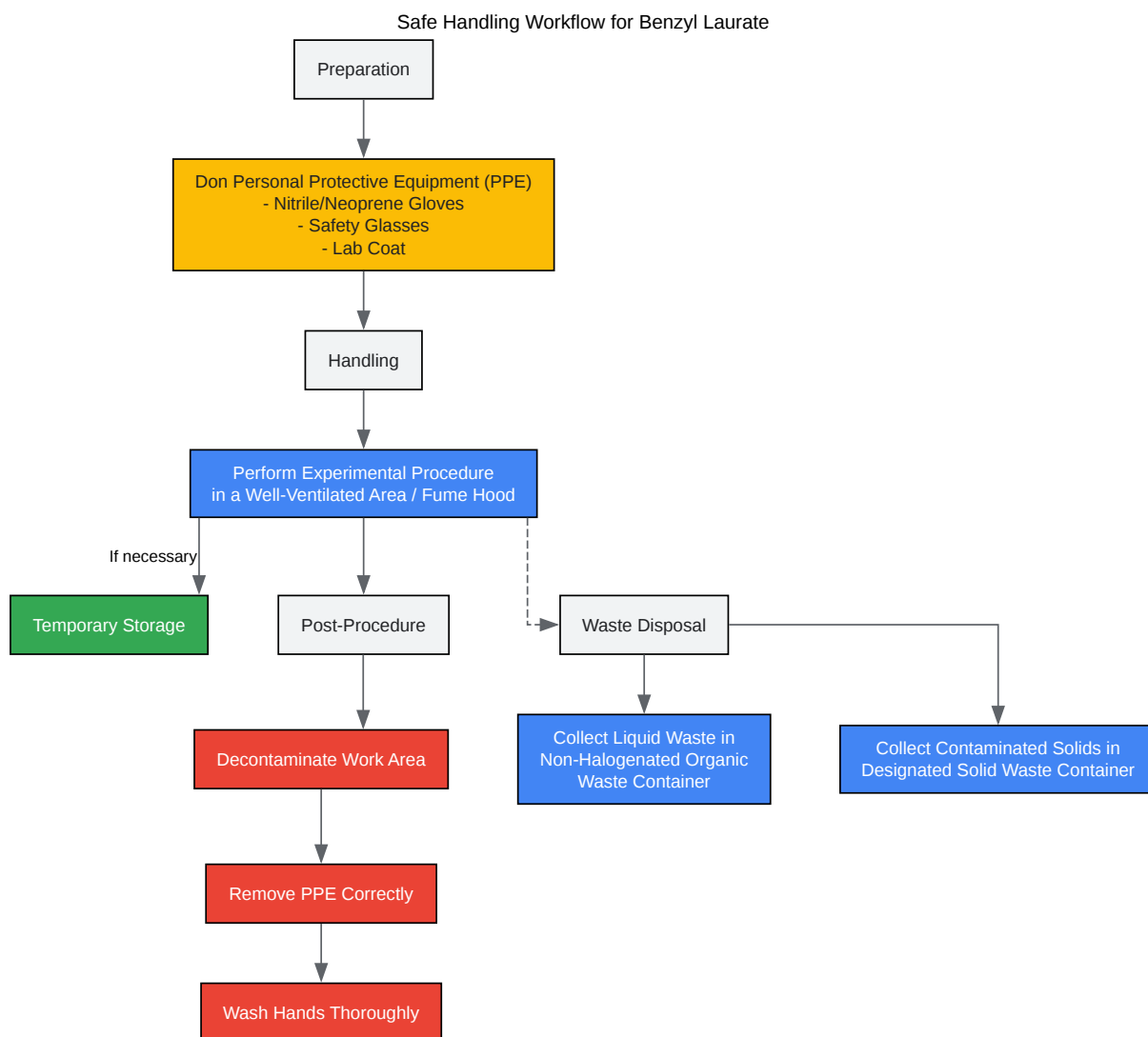
- **Waste Disposal:** Dispose of the container with the absorbed material as chemical waste according to institutional and local regulations.

Disposal Plan:

**Benzyl laurate** should be disposed of as non-hazardous organic chemical waste.

- **Waste Collection:** Collect liquid **Benzyl laurate** waste in a designated, properly labeled container for non-halogenated organic solvents.
- **Container Management:** Ensure the waste container is made of a compatible material and is kept tightly sealed when not in use. Do not overfill the container.
- **Disposal Request:** When the container is full, arrange for pickup and disposal by a licensed chemical waste contractor, following your institution's specific procedures.
- **Empty Containers:** Empty **Benzyl laurate** containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the label defaced.

## Workflow for Safe Handling of Benzyl Laurate



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